

Application Notes and Protocols for Clonogenic Survival Assay with Banoxantrone Dihydrochloride

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Compound of Interest

Compound Name: Banoxantrone dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals Introduction

Banoxantrone dihydrochloride (also known as AQ4N) is a hypoxia-activated prodrug with significant potential in cancer therapy.[1] As a bioreductive agent, it remains largely non-toxic in well-oxygenated (normoxic) tissues.[1] However, in the hypoxic microenvironment characteristic of solid tumors, Banoxantrone is converted by reductases such as cytochrome P450 and inducible nitric oxide synthase (iNOS) into its active cytotoxic form, AQ4.[1][2] AQ4 is a potent DNA intercalator and topoisomerase II inhibitor, leading to DNA double-strand breaks and ultimately, cell death.[1]

The clonogenic survival assay is the gold standard method for assessing the in vitro efficacy of cytotoxic agents by measuring a single cell's ability to undergo "unlimited" division and form a colony. This assay is particularly well-suited for evaluating the effectiveness of Banoxantrone, as it allows for the determination of its cell-killing potential under both normoxic and hypoxic conditions, mimicking the diverse oxygenation states within a tumor.

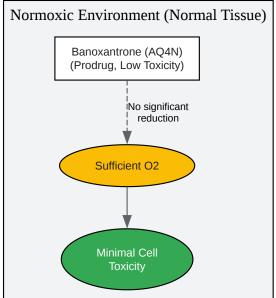
These application notes provide a detailed protocol for performing a clonogenic survival assay to evaluate the efficacy of **Banoxantrone dihydrochloride** and present key data on its activity in various cancer cell lines.

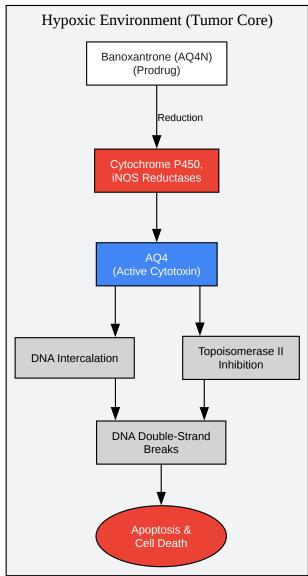


Mechanism of Action of Banoxantrone (AQ4N)

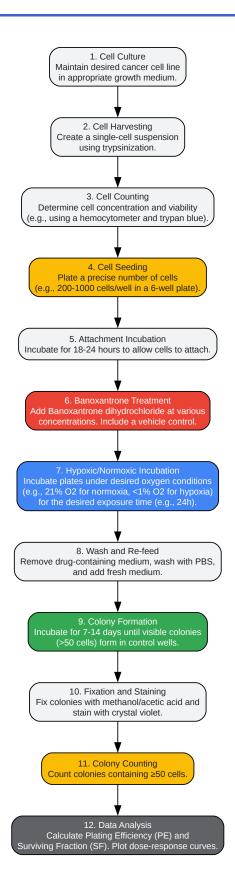
Banoxantrone's selective toxicity is rooted in its bioactivation under low oxygen conditions. The following diagram illustrates the key steps in its mechanism of action.











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References

- 1. Banoxantrone | C22H28N4O6 | CID 9955116 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Radiation enhances the therapeutic effect of Banoxantrone in hypoxic tumour cells with elevated levels of nitric oxide synthase PMC [pmc.ncbi.nlm.nih.gov]
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